

Technical Guide: Safe Handling and Reactivity Protocols for CAS 149323-83-1

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)-6-methylquinazoline

CAS No.: 149323-84-2

Cat. No.: B3241935

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Substance: 2-(2-Bromophenyl)-4-chloro-6-methylquinazoline Chemical Class: Halogenated Quinazoline Heterocycle Primary Application: Pharmaceutical Intermediate (Kinase Inhibitor Scaffolds)[1]

Part 1: Core Directive & Substance Profile[1]

Executive Summary

This guide addresses the technical handling, safety profile, and reactivity of CAS 149323-83-1, chemically identified as 2-(2-Bromophenyl)-4-chloro-6-methylquinazoline.[1] As a Senior Application Scientist, it is critical to contextualize this compound not merely as a white powder, but as a high-energy electrophile.

The presence of the chlorine atom at the C4 position of the quinazoline ring renders this molecule highly reactive toward nucleophiles (amines, thiols, hydroxyls).[1] In a drug development context, this reactivity is a feature for synthesis (S_NAr reactions) but a hazard for biological systems, as it can covalently modify proteins.[1] Therefore, this compound must be

handled as a potential skin sensitizer and corrosive agent (due to hydrolysis-induced HCl release), requiring strict moisture control and containment.[1]

Physicochemical Identity Table

Property	Specification
CAS Number	149323-83-1
Chemical Name	2-(2-Bromophenyl)-4-chloro-6-methylquinazoline
Molecular Formula	C ₁₅ H ₁₀ BrClN ₂
Molecular Weight	333.61 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DCM, DMSO, DMF; Reacts with Water/Alcohols
Reactivity	High: C4-Chloro is a leaving group (SNAr active)
Storage	2–8°C, Inert Atmosphere (Argon/Nitrogen), Desiccated

Part 2: Scientific Integrity & Hazard Assessment (GHS)[1]

Hazard Classification Logic

Note: While specific toxicological data for this exact intermediate may be sparse in public registries, structural activity relationships (SAR) with similar 4-chloroquinazolines (e.g., precursors to Gefitinib/Erlotinib) dictate the following precautionary GHS classifications.

Core Hazards

- Skin Corrosion/Irritation (Category 1B/2): The C4-Cl bond is susceptible to hydrolysis upon contact with mucosal moisture, releasing Hydrochloric Acid (HCl).[1] This causes immediate irritation or chemical burns.[1]

- Serious Eye Damage (Category 1): Irreversible damage is possible due to the combined effect of organic solvent solubility and acid generation.[1]
- Skin Sensitization (Category 1): As an electrophile, the compound can haptenize skin proteins, leading to allergic contact dermatitis.[1]

Signal Word: DANGER

Hazard Statement (H-Code)	Description
H314	Causes severe skin burns and eye damage (Conservative classification).[1]
H317	May cause an allergic skin reaction.[1]
H335	May cause respiratory irritation.[1][2]
EUH014	Reacts violently with water (Hydrolysis).[1]

Reactivity & Stability (The "Why" Behind the Protocol)

The stability of CAS 149323-83-1 is compromised by moisture.[1]

- Mechanism: Water attacks the C4 position, displacing the chloride.[1]
- Result: Formation of the corresponding quinazolin-4(3H)-one (inactive impurity) and HCl gas. [1]
- Operational Impact: Handling outside a controlled humidity environment (glovebox or dry nitrogen stream) degrades the reagent and endangers the operator via acid fumes.[1]

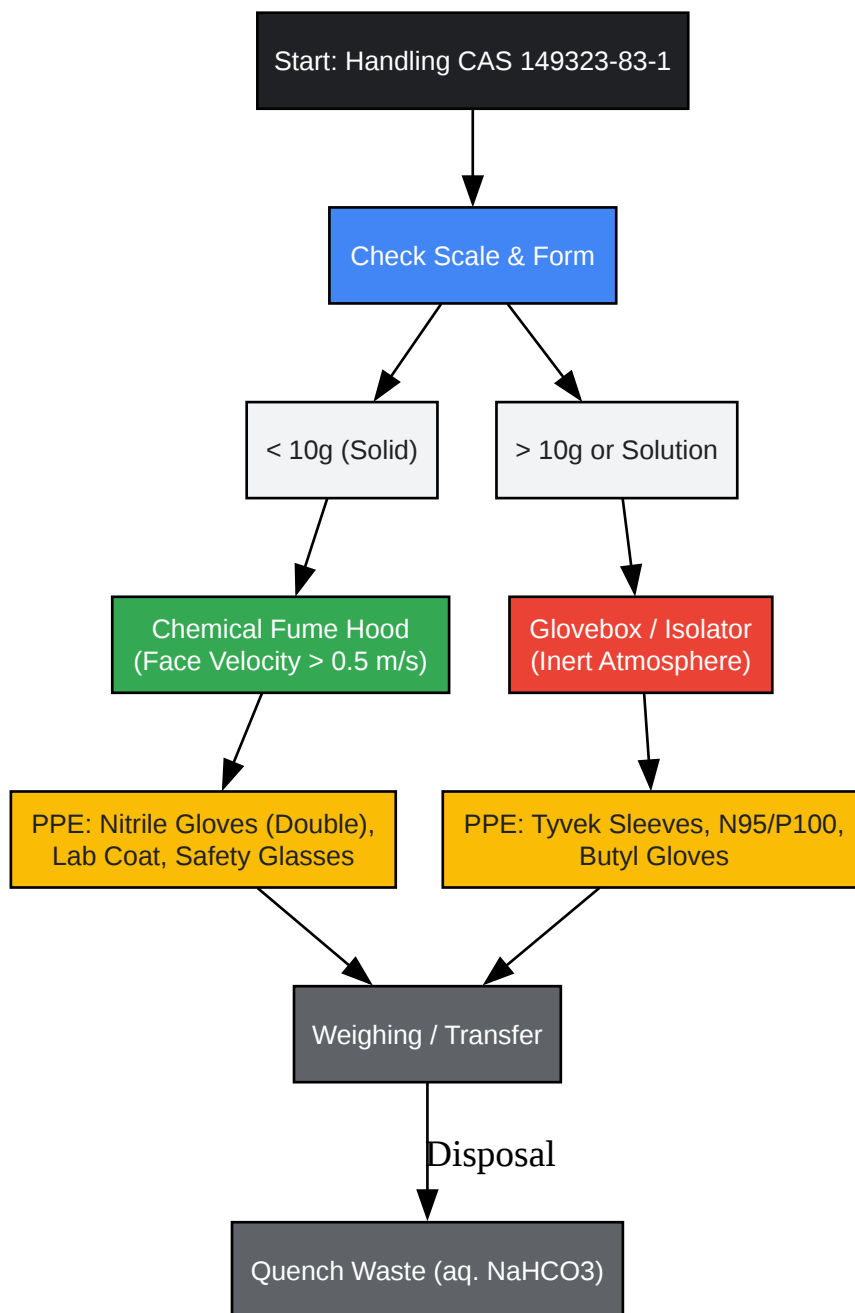
Part 3: Handling Protocols & Engineering Controls[1]

Containment Strategy (Hierarchy of Control)

For research quantities (<10g), a standard Fume Hood is sufficient if moisture is controlled.[1]

For scale-up (>100g), a Powder Containment Hood or Isolator is recommended due to sensitization risks.[1]

DOT Diagram: Handling Decision Tree



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Caption: Decision logic for containment based on scale, prioritizing moisture exclusion and operator safety.

Standard Operating Procedure (SOP): Weighing & Solubilization

Objective: Prepare a stock solution for SNAr coupling without degrading the reagent.

- Preparation:
 - Dry all glassware (flame dry or oven at 120°C) to remove adsorbed moisture.[1]
 - Equip the reaction vessel with a rubber septum and nitrogen balloon/line.[1]
 - Solvent Choice: Use Anhydrous DMF, DMAc, or THF.[1] Avoid alcohols (MeOH/EtOH) as they will react with the compound.[1]
- Weighing:
 - Best Practice: Weigh inside a glovebox under Argon.[1]
 - Alternative: Weigh quickly in a fume hood into a tared vial, flush with Nitrogen immediately, and cap.
- Solubilization:
 - Add anhydrous solvent via syringe through the septum.[1]
 - Observation: The solution should be clear. Turbidity or white precipitate suggests hydrolysis (formation of the insoluble quinazolinone).[1]
- Reaction Monitoring:
 - Use TLC or LC-MS.[1]
 - Caution: When taking an LC-MS sample, quench the aliquot in dry acetonitrile/amine mixture immediately to prevent hydrolysis in the LC vial from confusing the data.[1]

Part 4: Emergency Response & Waste Management[1]

Spill Cleanup

Scenario: 5g bottle dropped in fume hood.

- Evacuate: Alert nearby personnel.
- PPE: Don double nitrile gloves, safety goggles, and a P100 respirator (if powder is airborne).
[1]
- Neutralization:
 - Do not use water initially (releases HCl gas).[1]
 - Cover spill with dry lime, sand, or soda ash to absorb bulk solid.[1]
 - Scoop into a hazardous waste container.[1]
 - Secondary Step: Wipe surface with a 5% Sodium Bicarbonate (NaHCO_3) solution to neutralize trace residues and hydrolysis byproducts.[1]

First Aid[1]

- Eye Contact: Rinse immediately with saline/water for 15 minutes.[1] Note: The water will hydrolyze the compound, generating acid, so copious irrigation is vital to wash away the acid.[1] Seek ophthalmologist.[1]
- Skin Contact: Wash with soap and water.[1] Do not use alcohol (increases skin permeability).
[1]
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.[1]

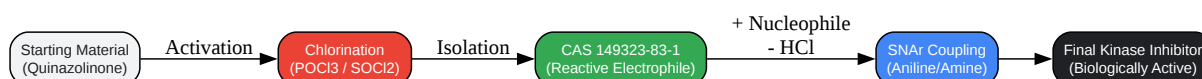
Waste Disposal[1]

- Classification: Halogenated Organic Waste.[1]
- Pre-treatment: Quench reaction mixtures with aqueous Sodium Bicarbonate before disposal to destroy the reactive C-Cl bond and neutralize acidity.[1]

Part 5: Synthesis Context (Reaction Pathway)[1]

To understand the utility of CAS 149323-83-1, we visualize its role in synthesizing a hypothetical kinase inhibitor. The C4-Chloro is the "key" that unlocks the molecule's biological activity by allowing the attachment of the pharmacophore.[1]

DOT Diagram: Synthesis Workflow



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Caption: The central role of CAS 149323-83-1 as the electrophilic 'hub' in drug synthesis.[1]

Part 6: References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for Quinazoline Derivatives. Retrieved from [\[Link\]](#)[1]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets.[1] United States Department of Labor.[1] Retrieved from [\[Link\]](#)[1]
- European Chemicals Agency (ECHA). C&L Inventory: 4-Chloroquinazoline derivatives.[1] Retrieved from [\[Link\]](#)[1]
- SafeWork Australia. Managing Risks of Hazardous Chemicals in the Workplace Code of Practice.[1] Retrieved from [\[Link\]](#)[1]

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Sources

- [1. Potassium Citrate | C6H7K3O8 | CID 2735208 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. echemi.com \[echemi.com\]](#)
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